

Predicted solubility and LogP of "Benzamide, 4-(1-methylethyl)-"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Benzamide, 4-(1-methylethyl)-

CAS No.: 619-76-1

Cat. No.: B1294933

[Get Quote](#)

An In-Depth Technical Guide to the Predicted Physicochemical Profile of 4-Isopropylbenzamide

Topic: Predicted Solubility and LogP of "**Benzamide, 4-(1-methylethyl)-**" Audience: Researchers, scientists, and drug development professionals.

Executive Summary

The journey of a drug candidate from a promising molecule to a therapeutic agent is critically dependent on its physicochemical properties. Among the most influential of these are aqueous solubility and lipophilicity, quantified by the partition coefficient (LogP). These parameters govern a molecule's absorption, distribution, metabolism, and excretion (ADME) profile, ultimately dictating its bioavailability and potential for success. This guide provides a detailed examination of 4-isopropylbenzamide, a representative small molecule, exploring its predicted solubility and LogP through the lens of a Senior Application Scientist. We will delve into the theoretical underpinnings of computational prediction models, present the predicted data for our target molecule, and detail the gold-standard experimental protocols required for their validation. This document is structured to provide not just data, but a causal understanding of

why specific predictive and experimental choices are made, thereby offering a framework for robust physicochemical characterization in drug development.

The Pivotal Role of Solubility and Lipophilicity in Drug Discovery

The efficacy of a therapeutic agent is contingent not only on its interaction with a biological target but also on its ability to reach that target in sufficient concentration. Solubility and lipophilicity are the gatekeepers of this process.^[1]

- **Aqueous Solubility:** For oral administration, the most common and convenient route, a drug must first dissolve in the aqueous environment of the gastrointestinal tract to be absorbed into the bloodstream.^{[1][2]} Poor aqueous solubility is a primary reason for the failure of many new chemical entities, leading to low and variable bioavailability.^[2]
- **Lipophilicity (LogP):** This parameter measures the differential solubility of a compound in a lipophilic (fat-like) solvent, typically n-octanol, and an aqueous solvent (water).^{[3][4]} The logarithm of this partition coefficient, LogP, provides a quantitative measure of a molecule's preference for lipid environments. This is crucial for predicting a drug's ability to permeate biological membranes, such as the intestinal wall and the blood-brain barrier.^{[5][6]} A delicate balance is required; while sufficient lipophilicity is needed for membrane transport, excessively high LogP values can lead to poor aqueous solubility, sequestration in fatty tissues, and increased metabolic clearance.^{[5][6]}

Our focus molecule, **Benzamide, 4-(1-methylethyl)-**, also known as 4-isopropylbenzamide, serves as a practical case study for the application of these principles.

Table 1: Key Identifiers for 4-Isopropylbenzamide

Identifier	Value	Source
IUPAC Name	N-propan-2-ylbenzamide	PubChem ^[7]
CAS Number	5440-69-7	Cheméo ^[8]
Molecular Formula	C ₁₀ H ₁₃ NO	PubChem ^[7]
Molecular Weight	163.22 g/mol	PubChem ^[7]

Computational Prediction: An Essential First Look

Before a compound is synthesized, computational models provide invaluable, resource-efficient predictions of its key properties.^[5] These in silico methods leverage vast databases of experimentally determined values to build algorithms that can estimate the properties of novel structures.^{[5][9]}

Predicting Lipophilicity (LogP)

LogP prediction algorithms are generally categorized into fragment-based and atom-based methods.^[6]

- **Fragment-based methods (e.g., ClogP):** These methods calculate LogP by summing the contributions of individual molecular fragments.^{[4][5]} This approach is widely used and generally provides accurate predictions for molecules that are well-represented in the training datasets.
- **Atom-based methods (e.g., ALOGP):** These calculate LogP by summing the contributions of individual atoms, considering their local environment.
- **Property-based methods:** These use other calculated molecular descriptors to predict LogP.

Predicting Aqueous Solubility (LogS)

Aqueous solubility is often expressed as LogS, the logarithm of the molar solubility. Prediction models for solubility are complex due to the intricate interplay of factors like crystal lattice energy and hydration. Common approaches include:

- **General Solubility Equation (GSE):** This classic method, developed by Yalkowsky, estimates solubility based on LogP and melting point.
- **Fragment-based and Atom-based Models (e.g., ALOGPS, ESOL):** Similar to LogP prediction, these models sum contributions from molecular fragments or atoms to estimate solubility.

Table 2: Predicted Physicochemical Properties of 4-Isopropylbenzamide

Parameter	Predicted Value	Method/Source
LogP	2.400	Crippen Method (Cheméo)[8]
LogS (log ₁₀ mol/L)	-2.31	Crippen Method (Cheméo)[8]

Note: The Crippen method is a fragment-based approach. Different algorithms may yield slightly different values. These predictions indicate that 4-isopropylbenzamide is moderately lipophilic and has relatively low aqueous solubility.

The Self-Validating System: Experimental Verification

While computational predictions are powerful screening tools, they are not a substitute for experimental measurement. The establishment of robust, validated experimental protocols is paramount to scientific integrity. The "shake-flask" method is considered the gold standard for determining both LogP and thermodynamic solubility due to its direct measurement principle. [10][11]

Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

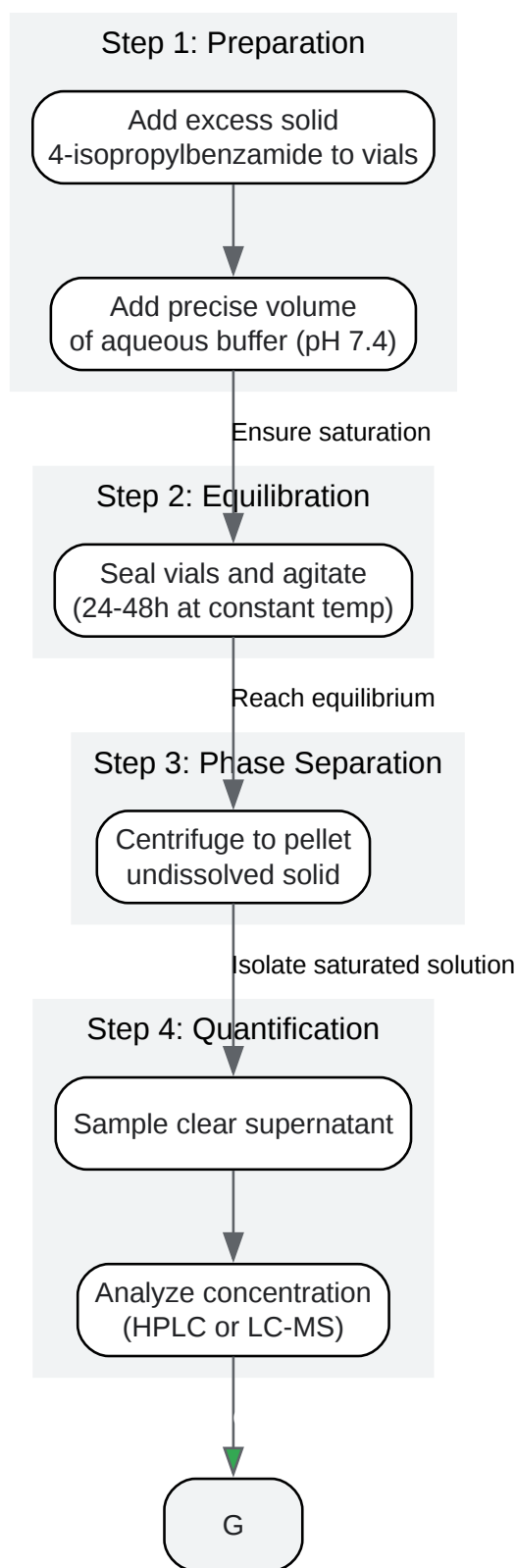
This method measures the equilibrium concentration of a compound in a solvent, providing the most accurate representation of its intrinsic solubility.

Causality: The core principle is to create a saturated solution where the dissolved solute is in equilibrium with the excess solid solute. This ensures the measured concentration represents the maximum amount of substance that can dissolve under the specified conditions (e.g., temperature, pH). A prolonged incubation time is necessary to ensure this equilibrium is truly reached.

Step-by-Step Methodology:

- **Preparation:** Add an excess amount of solid 4-isopropylbenzamide to a series of vials containing a precise volume of the aqueous buffer (e.g., phosphate-buffered saline, pH 7.4). The excess solid is crucial to ensure saturation.

- **Equilibration:** Seal the vials and place them in a mechanical shaker or rotator within a temperature-controlled environment (typically 25°C or 37°C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium.[\[12\]](#)[\[13\]](#)
- **Phase Separation:** After equilibration, allow the vials to stand, permitting the undissolved solid to settle. To ensure complete removal of solid particles, centrifuge the samples at high speed.[\[14\]](#)
- **Sampling:** Carefully withdraw an aliquot from the clear supernatant.
- **Quantification:** Determine the concentration of the dissolved compound in the supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Validation:** The experiment should be performed in triplicate, and the concentrations measured from the final two time points should agree to confirm that equilibrium has been achieved.[\[14\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for Shake-Flask Solubility Determination.

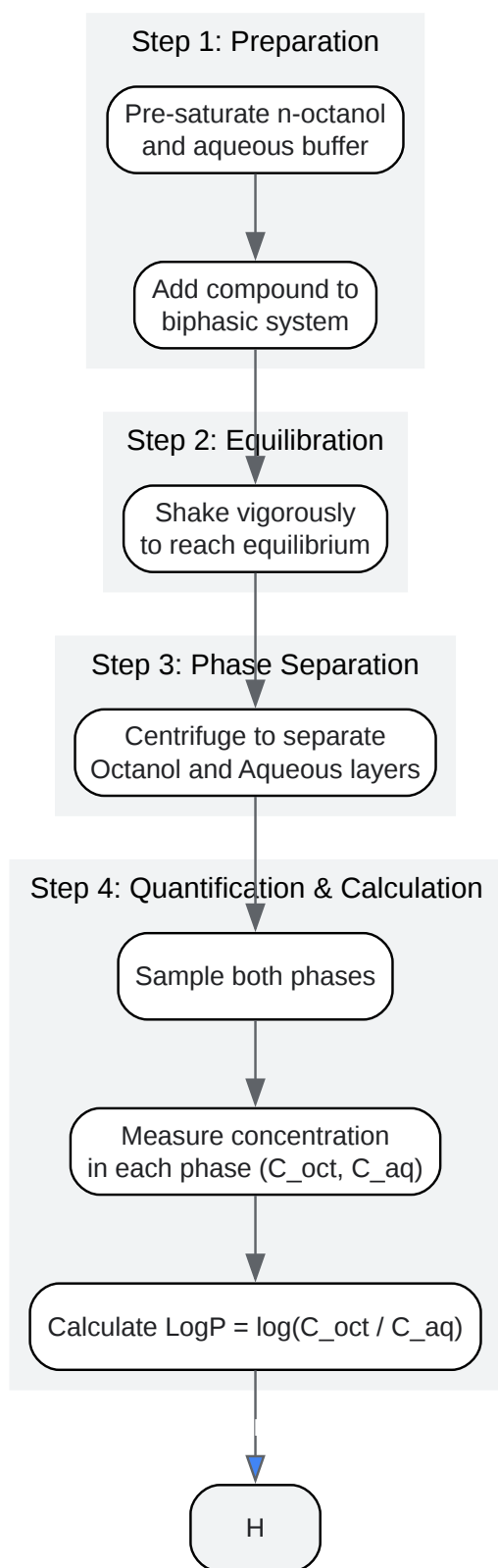
Protocol: LogP Determination (Shake-Flask Method)

This classic protocol directly measures the partitioning of a compound between n-octanol and water.

Causality: The method relies on the principle that when a compound is dissolved in a biphasic system of two immiscible liquids (n-octanol and water), it will distribute between the two phases until a chemical equilibrium is reached. The ratio of its concentration in each phase at equilibrium defines the partition coefficient. Pre-saturation of the solvents is critical to prevent volume changes during the experiment, which would alter the final concentrations.

Step-by-Step Methodology:

- **Solvent Preparation:** Pre-saturate the n-octanol with the aqueous buffer (pH 7.4) and the aqueous buffer with n-octanol by mixing them vigorously and allowing the phases to separate. This prevents volume changes during the partitioning experiment.[\[4\]](#)
- **Compound Addition:** Prepare a stock solution of 4-isopropylbenzamide in one of the phases (typically the one in which it is more soluble). Add a small aliquot of this stock solution to a vial containing known volumes of the pre-saturated n-octanol and aqueous buffer.
- **Equilibration:** Seal the vial and shake vigorously for an extended period (e.g., 1-24 hours) to facilitate partitioning and ensure equilibrium is reached.[\[15\]](#)
- **Phase Separation:** Centrifuge the vial to ensure a clean and complete separation of the n-octanol and aqueous layers.[\[16\]](#)
- **Sampling:** Carefully collect aliquots from both the upper n-octanol phase and the lower aqueous phase.
- **Quantification:** Determine the concentration of the compound in each phase using a suitable analytical method (e.g., HPLC-UV).
- **Calculation:** Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The LogP is the base-10 logarithm of this value.[\[5\]](#)



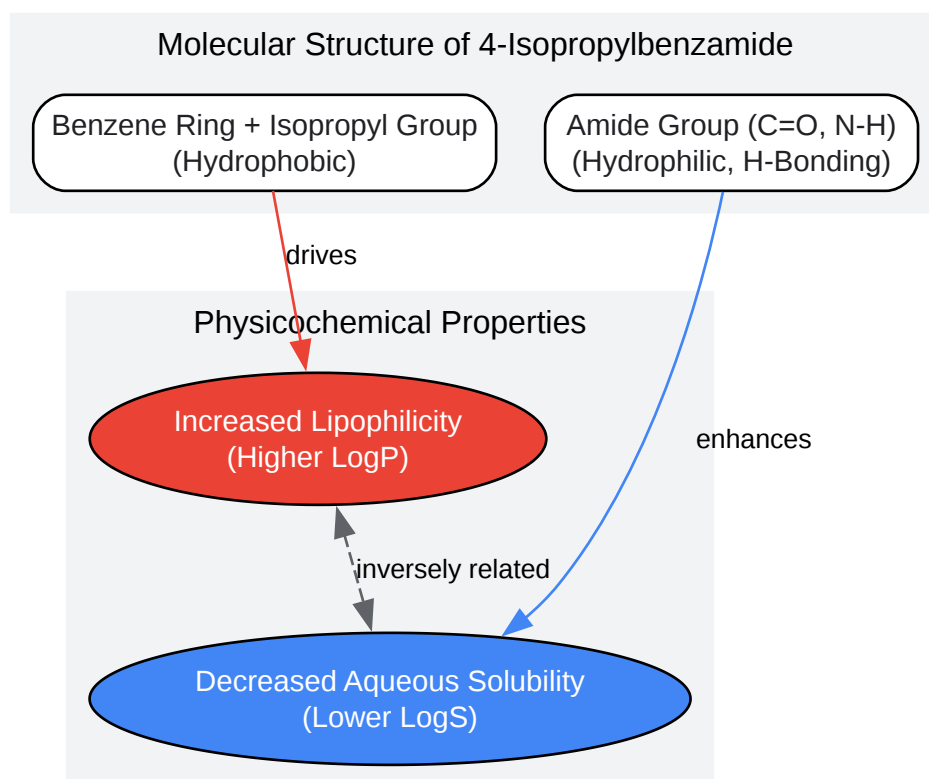
[Click to download full resolution via product page](#)

Caption: Workflow for Shake-Flask LogP Determination.

Synthesizing the Data: The Structure-Property Relationship

The predicted LogP of ~2.4 and LogS of ~-2.3 for 4-isopropylbenzamide are intrinsically linked. The molecular structure dictates these properties: the aromatic ring and the isopropyl group are hydrophobic (lipophilic), contributing to a higher LogP and lower water solubility. Conversely, the amide group is polar and capable of hydrogen bonding, which enhances aqueous solubility. The overall physicochemical profile is a balance of these opposing characteristics.

An increase in lipophilicity (higher LogP) generally leads to a decrease in aqueous solubility (lower LogS). This inverse relationship is a fundamental concept in medicinal chemistry. The experimental methods described above are crucial for accurately quantifying this balance for any given compound, thereby validating or refining the initial computational predictions.



[Click to download full resolution via product page](#)

Caption: Relationship between structure, LogP, and solubility.

Conclusion

The physicochemical characterization of a drug candidate is a foundational activity in pharmaceutical development. For 4-isopropylbenzamide, computational models predict moderate lipophilicity ($\text{LogP} \approx 2.4$) and relatively low aqueous solubility ($\text{LogS} \approx -2.3$). While these in silico results provide a critical early assessment, they must be substantiated by rigorous experimental data. The detailed shake-flask protocols provided in this guide represent the gold standard for generating reliable, verifiable data on solubility and LogP. By integrating predictive science with robust experimental validation, researchers can build a comprehensive understanding of a molecule's ADME potential, enabling more informed decisions and increasing the probability of success in the complex journey of drug development.

References

- Development And Test of Highly Accurate Endpoint Free Energy Methods. 2: Prediction of logarithm of n-octanol-water partition coefficient (logP) for druglike molecules using MM-PBSA method.
- Isopropylbenzylamine 102-97-6 wiki.Guidechem.
- Methods for Determin
- LogP—Making Sense of the Value.ACD/Labs.
- N-Isopropylbenzamide | C10H13NO | CID 79503.PubChem - NIH.
- Lipophilicity Descriptors: Understanding When to Use LogP & LogD.ACD/Labs.
- Lipophilicity (LogD7.4) of N-Aryl Benzo.Juniper Publishers.
- Lipophilicity (LogD 7.4) of N-Aryl Benzo Hydroxamic Acids.Juniper Publishers.
- N-Benzyl-N-ethyl-p-isopropylbenzamide | C19H23NO | CID 590384.PubChem.
- Drug Solubility: Importance and Enhancement Techniques.
- MALTOL LACTONE: DETERMINATION OF WATER SOLUBILITY USING THE SHAKE FLASK METHOD U.S. EPA Product Properties Test Guidelines OPPTS.
- Determination of Log P for Compounds of Different Polarity Using the Agilent 1200 Infinity Series HDR-DAD Impurity Analyzer System.Agilent.
- N-isopropyl-4-[(2-methylhydrazino)methyl]benzamide | Solubility.Solubility of Things.
- US6548307B2 - Determination of logP coefficients via a RP-HPLC column.
- Shake Flask Method Summary The solubility of a drug compound plays a significant role in absorption and i.BioAssay Systems.
- Importance of Solubility and Lipophilicity in Drug Development.AZoLifeSciences.com.
- New Screening Protocol for Effective Green Solvents Selection of Benzamide, Salicylamide and Ethenzamide.MOST Wiedzy.

- Understanding Lipinski's Rule of 5 and the Role of LogP Value in Drug Design and Development. Sai Life Sciences.
- LogD/LogP Background: A certain balance of lipophilicity and hydrophilicity is required for a successful drug. Enamine.
- Chemical Properties of Benzamide, N-isopropyl- (CAS 5440-69-7). Cheméo.
- Setup and validation of shake-flask procedures for the determination of partition coefficients (logD)
- PROTOCOL TO CONDUCT EQUILIBRIUM SOLUBILITY EXPERIMENTS FOR THE PURPOSE OF BIOPHARMACEUTICS CLASSIFICATION SYSTEM-BASED CLASSIFIC.
- Application of drug physico chemical characteris

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. azolifesciences.com](https://azolifesciences.com) [azolifesciences.com]
- [2. Drug Solubility: Importance and Enhancement Techniques - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. acdlabs.com](https://acdlabs.com) [acdlabs.com]
- [4. juniperpublishers.com](https://juniperpublishers.com) [juniperpublishers.com]
- [5. acdlabs.com](https://acdlabs.com) [acdlabs.com]
- [6. Understanding Lipinski's Rule of 5 and the Role of LogP Value in Drug Design and Development |](#) [sailife.com]
- [7. N-Isopropylbenzamide | C10H13NO | CID 79503 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [8. Benzamide, N-isopropyl- \(CAS 5440-69-7\) - Chemical & Physical Properties by Cheméo](#) [chemeo.com]
- [9. Development And Test of Highly Accurate Endpoint Free Energy Methods. 2: Prediction of logarithm of n-octanol-water partition coefficient \(logP\) for druglike molecules using MM-PBSA method - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [10. Methods for Determination of Lipophilicity | Encyclopedia MDPI](#) [encyclopedia.pub]
- [11. merckgroup.com](https://merckgroup.com) [merckgroup.com]

- [12. bioassaysys.com \[bioassaysys.com\]](#)
- [13. d142khf7ia35oz.cloudfront.net \[d142khf7ia35oz.cloudfront.net\]](#)
- [14. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [15. enamine.net \[enamine.net\]](#)
- [16. Setup and validation of shake-flask procedures for the determination of partition coefficients \(logD\) from low drug amounts - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Predicted solubility and LogP of "Benzamide, 4-(1-methylethyl)-"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294933/docs#predicted-solubility-and-logp-of-benzamide-4-1-methylethyl\]](https://www.benchchem.com/product/b1294933/docs#predicted-solubility-and-logp-of-benzamide-4-1-methylethyl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check